

Preparing Stock Solutions of RS100329 Hydrochloride for Experimental Use

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Compound of Interest

Compound Name: RS100329 hydrochloride

Cat. No.: B1662274

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Application Note & Protocol

For researchers, scientists, and professionals in drug development, the accurate preparation of stock solutions is a critical first step in ensuring the reliability and reproducibility of experimental results. This document provides detailed protocols for the preparation of stock solutions of **RS100329 hydrochloride**, a potent and selective α 1A-adrenoceptor antagonist.

Compound Information

RS100329 hydrochloride is a subtype-selective α 1A-adrenoceptor antagonist with a pKi of 9.6 for human cloned α 1A receptors.^[1] It demonstrates significant selectivity over α 1B and α 1D receptors (126- and 50-fold, respectively). This selectivity makes it a valuable tool for investigating the role of the α 1A-adrenoceptor in various physiological processes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **RS100329 hydrochloride** is presented in Table 1. This information is essential for accurate stock solution preparation and storage.

Property	Value	Source
Molecular Weight	462.89 g/mol	
Formula	C ₂₀ H ₂₅ F ₃ N ₄ O ₃ ·HCl	
CAS Number	1215654-26-4	
Purity	≥98% (HPLC)	
Appearance	Solid powder	[2]
Solubility	Soluble to 100 mM in water; Soluble in DMSO	[2]

Stock Solution Preparation

The following protocols provide a step-by-step guide for preparing stock solutions of **RS100329 hydrochloride**. It is crucial to use the batch-specific molecular weight found on the product vial or Certificate of Analysis for the most accurate calculations.

Materials

- **RS100329 hydrochloride** powder
- Sterile, high-purity water or DMSO
- Calibrated analytical balance
- Sterile conical tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution. Adjust the mass of the compound and the volume of the solvent accordingly for different desired concentrations.

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 462.89 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6289 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out approximately 4.63 mg of **RS100329 hydrochloride** using a calibrated analytical balance.
- Dissolve the compound:
 - Add the weighed powder to a sterile tube.
 - Add 1 mL of sterile water to the tube.
- Ensure complete dissolution:
 - Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Sterilization (Optional):
 - If required for your specific application, sterile filter the stock solution through a 0.22 μm filter into a new sterile tube.
- Storage:
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.^[1]

Reconstitution Quick Guide

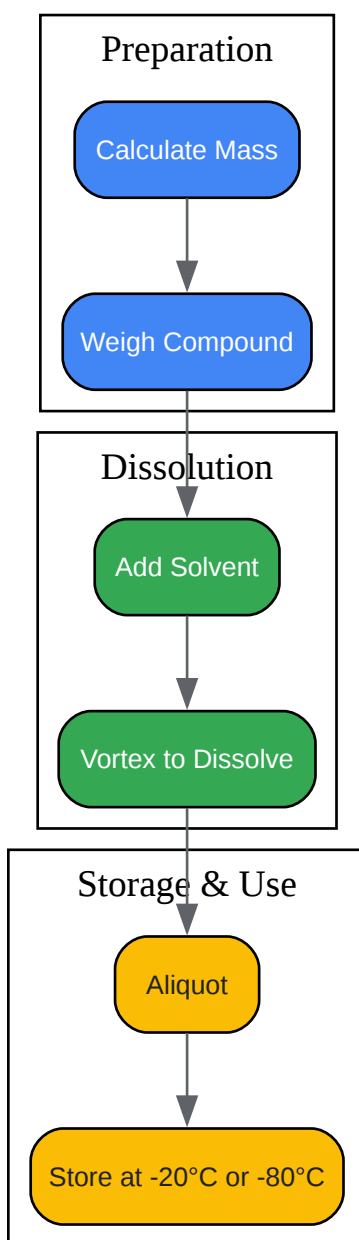
The following table provides quick reference volumes for reconstituting 1 mg, 5 mg, and 10 mg of **RS100329 hydrochloride** to various common stock solution concentrations.

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	2.16 mL	10.80 mL	21.60 mL
5 mM	0.43 mL	2.16 mL	4.32 mL
10 mM	0.22 mL	1.08 mL	2.16 mL
50 mM	0.04 mL	0.22 mL	0.43 mL

Table adapted from Tocris Bioscience.

Experimental Workflow and Signaling Pathway

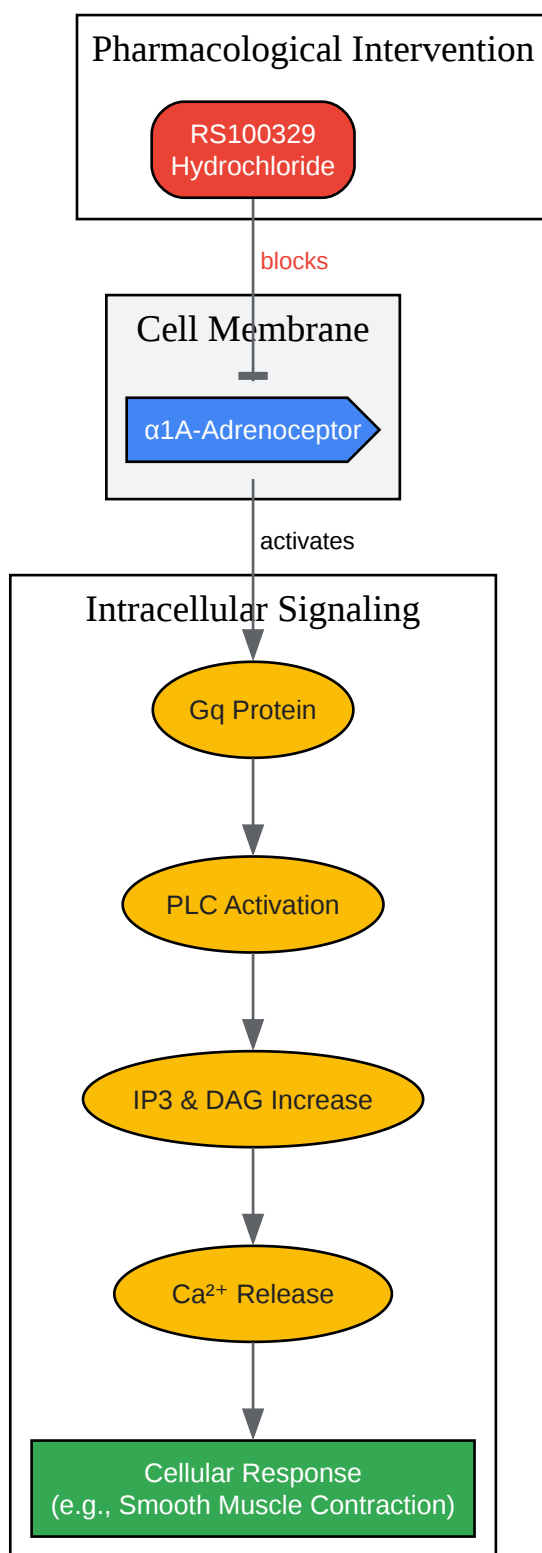
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing **RS100329 hydrochloride** stock solution.

Signaling Pathway: α 1A-Adrenoceptor Antagonism



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Caption: **RS100329 hydrochloride** blocks the α1A-adrenoceptor signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
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